

# Personal protective equipment for handling Ethyl 7-aminoheptanoate hydrochloride

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## Compound of Interest

Compound Name: *Ethyl 7-aminoheptanoate hydrochloride*

Cat. No.: *B144462*

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## Essential Safety and Handling Guide for Ethyl 7-aminoheptanoate hydrochloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 7-aminoheptanoate hydrochloride** (CAS No: 29840-65-1). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **Ethyl 7-aminoheptanoate hydrochloride**.

Property	Value
CAS Number	29840-65-1[1]
Molecular Formula	C9H20ClNO2[1][2]
Molecular Weight	209.71 g/mol [1][2]
Appearance	Solid, Off-White to Pale Red[2]
Melting Point	119-122°C[2]
Boiling Point	269.8°C at 760 mmHg[3]
Solubility	Slightly soluble in Methanol and Water[2]
Storage Temperature	Room Temperature, under inert atmosphere[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**Ethyl 7-aminoheptanoate hydrochloride** and similar compounds are classified with several potential hazards. The GHS classifications for a closely related compound, **Methyl 7-aminoheptanoate hydrochloride**, include Acute oral toxicity (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2A), and potential for respiratory irritation (Specific target organ toxicity, single exposure, Category 3).[4][5]

## Recommended Personal Protective Equipment (PPE)

To mitigate risks, the following PPE and engineering controls are mandatory when handling this chemical.

Engineering Controls:

- Fume Hood: All work with this chemical should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[3]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

#### Personal Protective Equipment:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[6\]](#)[\[7\]](#)
- **Skin Protection:**
  - **Gloves:** Wear chemical-resistant gloves.
  - **Clothing:** A laboratory coat or appropriate protective clothing is required to prevent skin contact.[\[3\]](#)[\[7\]](#)
- **Respiratory Protection:** Under normal use conditions with adequate ventilation (i.e., in a fume hood), specific respiratory protection is not typically required.[\[7\]](#)

## Operational and Disposal Plans

Strict adherence to the following procedural guidelines for handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

### Safe Handling Protocol

- **Qualification:** Only personnel properly qualified in the handling of potentially hazardous chemicals should work with this substance.[\[3\]](#)
- **Ventilation:** Always handle the material inside a chemical fume hood.[\[3\]](#)
- **Avoid Contact:** Take measures to prevent contact with skin, eyes, and clothing.[\[5\]](#)[\[7\]](#) Avoid breathing in dust or aerosols.[\[4\]](#)
- **Hygiene:** Wash hands thoroughly after handling the product and before breaks.[\[3\]](#)[\[6\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)
- **Ignition Sources:** Keep the chemical away from heat, sparks, and open flames.[\[3\]](#)

### Storage Protocol

- **Container:** Store in a tightly closed, properly labeled container.[\[5\]](#)[\[7\]](#)

- Environment: Keep the container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)

## Disposal Protocol

- Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete and accurate classification.[\[5\]](#)
- Procedure: Dispose of the contents and container at an approved waste disposal plant.[\[4\]](#)[\[5\]](#)
- Drains: Do not empty the substance into drains or allow it to enter water courses.[\[3\]](#)[\[7\]](#)

## Emergency Procedures

Immediate and appropriate responses to emergencies such as spills or personnel exposure are critical.

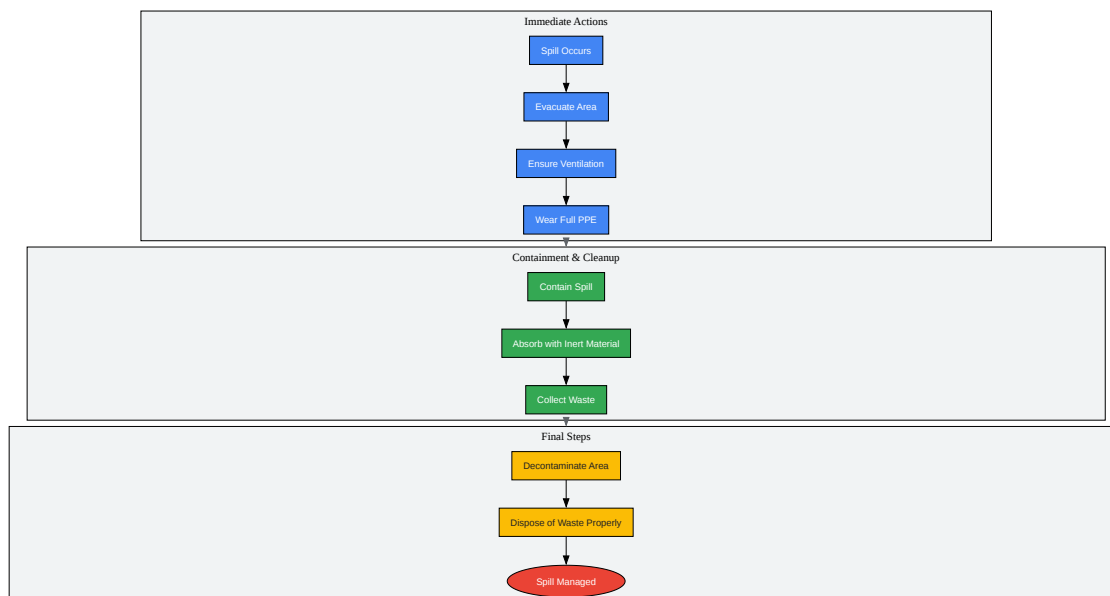
## First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for several minutes, removing contact lenses if present and easy to do. If eye irritation persists, seek medical attention.[\[4\]](#)  
[\[5\]](#)
- Skin Contact: Should skin contact occur, wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[\[4\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, call a poison center or doctor.[\[4\]](#)  
[\[5\]](#)
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[4\]](#)

## Accidental Release (Spill) Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Equip: Don full personal protective equipment (gloves, goggles, lab coat).[4]
- Contain: Prevent further leakage or spillage if it is safe to do so.[4][5]
- Absorb: Use an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binder) to soak up the spill.[4]
- Collect: Carefully sweep or vacuum the absorbed material into a suitable, closed container for disposal.[5][7]
- Decontaminate: Clean the spill area and any contaminated equipment.
- Dispose: Dispose of the waste material in accordance with institutional and regulatory guidelines.[5]

## Visualization of Spill Response Workflow



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Caption: Workflow for managing a chemical spill.

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